

# The Therapeutic Potential of Aminobenzofurans: A Technical Guide

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## Compound of Interest

Compound Name: (4-Aminobenzofuran-2-yl)methanol

Cat. No.: B1647399

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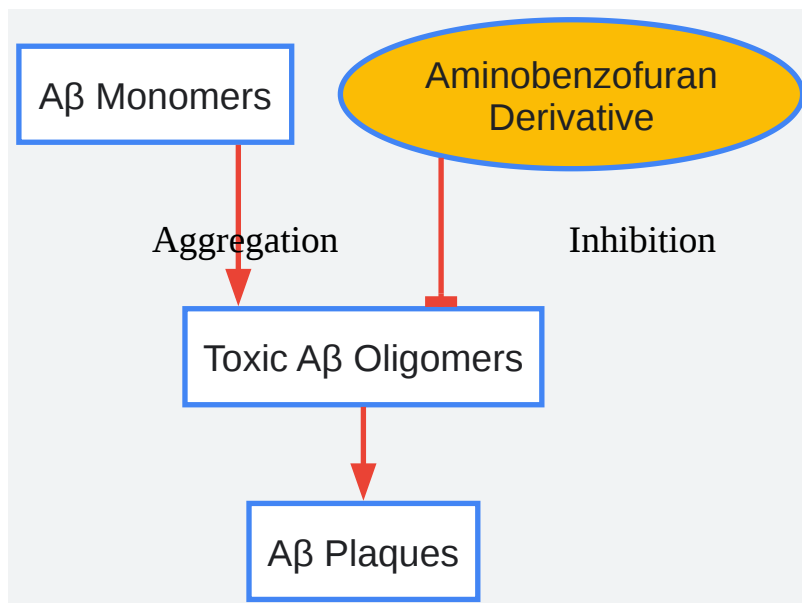
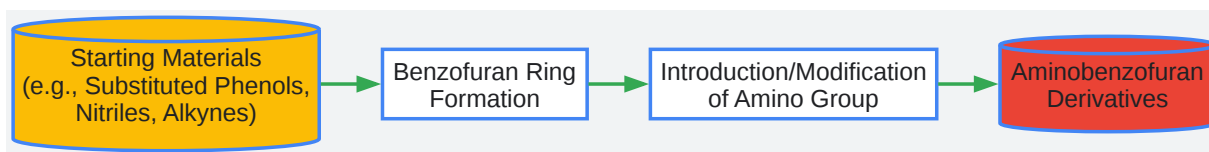
For Researchers, Scientists, and Drug Development Professionals

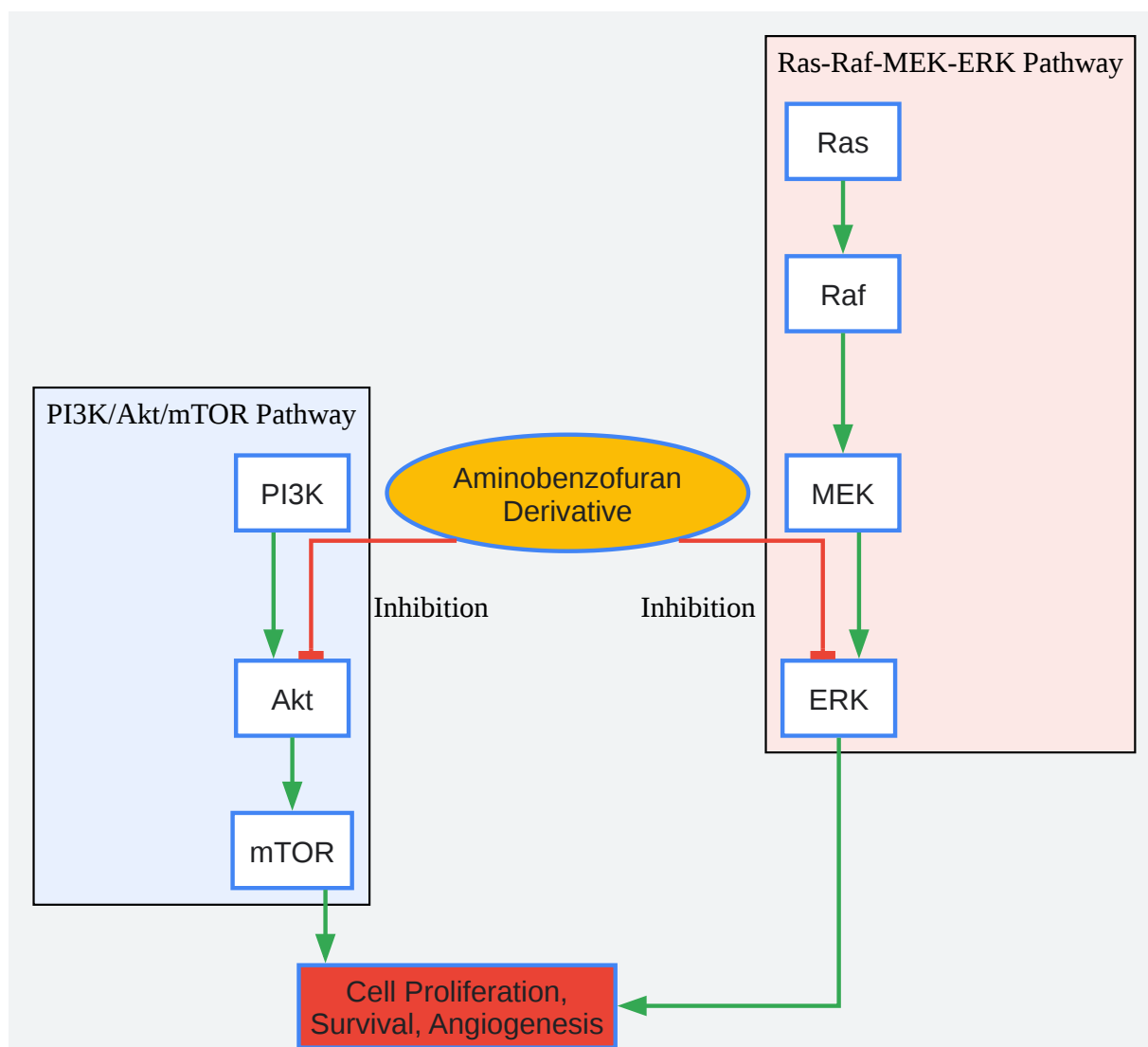
The benzofuran scaffold is a privileged heterocyclic motif frequently found in natural products and synthetic compounds with a wide range of biological activities. The introduction of an amino group to this scaffold gives rise to aminobenzofurans, a class of compounds that has demonstrated significant therapeutic potential in several key areas of drug discovery, including neurodegenerative diseases and oncology. This technical guide provides an in-depth exploration of the therapeutic promise of aminobenzofurans, focusing on their synthesis, biological evaluation, and mechanisms of action.

## Synthetic Strategies for Aminobenzofuran Scaffolds

The biological activity of aminobenzofuran derivatives is intrinsically linked to their substitution patterns. Consequently, the development of efficient and versatile synthetic methodologies is crucial for accessing structurally diverse libraries of these compounds for drug discovery campaigns. Several strategies have been successfully employed for the synthesis of both 2-aminobenzofuran and 3-aminobenzofuran cores.

A general workflow for the synthesis of aminobenzofuran derivatives often involves the initial construction of the benzofuran ring system followed by the introduction or modification of the amino functionality.





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